

Application Notes and Protocols for Anhydrous Butyl Ethyl Ether

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Compound of Interest

Compound Name: *Butyl ethyl ether*

Cat. No.: *B146140*

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This document provides detailed procedures for the safe handling and storage of anhydrous **butyl ethyl ether**. It includes key safety protocols, physical and chemical properties, and common experimental applications with detailed methodologies.

Section 1: Safety and Handling

Anhydrous **butyl ethyl ether** is a highly flammable liquid and vapor that can cause serious eye irritation and may cause respiratory irritation, drowsiness, or dizziness.[\[1\]](#) Proper handling is crucial to prevent accidents and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Before handling anhydrous **butyl ethyl ether**, ensure the following personal protective equipment is worn:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[\[1\]](#)[\[2\]](#)
- Hand Protection: Wear impervious gloves, such as nitrile or neoprene, to prevent skin contact.[\[1\]](#)
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are required.[\[3\]](#)[\[4\]](#)

- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[1][3] If vapor concentrations are high, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[1][3]

Engineering Controls

- Ventilation: Always handle anhydrous **butyl ethyl ether** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1][3]
- Explosion-Proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition of flammable vapors.[2][3][4]
- Grounding and Bonding: Ground and bond containers and receiving equipment during transfer to prevent static discharge, which can ignite flammable vapors.[2][3][4]
- Eyewash and Safety Shower: An eyewash station and safety shower must be readily accessible in the immediate work area.[1]

Handling Procedures

- Avoid Inhalation and Contact: Do not breathe vapor or mist. Avoid contact with skin, eyes, and clothing.[1][3]
- Prevent Ignition: Keep away from heat, sparks, open flames, and other ignition sources.[2][3][4] Use only non-sparking tools.[2][3][4]
- Peroxide Formation: Ethers like **butyl ethyl ether** can form explosive peroxides upon exposure to air and light, especially during storage.[2][5] Containers should be dated upon opening and tested for peroxides periodically.[2] If peroxide formation is suspected, do not open or move the container and consult a safety professional.[2]
- Dispensing: When transferring, pour slowly to minimize splashing and vapor generation. Use a bonded and grounded dispensing system.

Section 2: Storage Procedures

Proper storage of anhydrous **butyl ethyl ether** is critical to maintain its integrity and prevent hazardous situations.

- Container: Store in a tightly closed container in a dry and well-ventilated place.[1][3][4]
- Location: Store in a designated flammables storage cabinet or area, away from incompatible materials.[2]
- Temperature: Store in a cool, well-ventilated place.[1][3][4] Recommended storage temperatures are typically between 15°C and 30°C.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[1][2][5]
- Light and Air: Protect from light and air to minimize peroxide formation.

Section 3: Quantitative Data

The following tables summarize the key quantitative data for anhydrous **butyl ethyl ether**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C6H14O	[1]
Molecular Weight	102.17 g/mol	[1]
Appearance	Colorless liquid	[6]
Odor	Pleasant, characteristic	[6]
Boiling Point	92.2 °C	Not explicitly found in search results
Melting Point	-124 °C	[4]
Flash Point	-10 °C	Not explicitly found in search results
Density	0.75 g/cm³ at 25 °C	[4]
Solubility in Water	Slightly soluble	[6]

Table 2: Safety and Hazard Information

Hazard	GHS Classification	Precautionary Statement(s)	Reference
Flammability	Flammable Liquid, Category 2	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lig hting equipment. P242: Use only non-sparking tools. P243: Take precautionary measures against static discharge.	[4]
Acute Toxicity (Oral)	Harmful if swallowed, Category 4	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.	[4]
Eye Irritation	Causes serious eye irritation, Category 2A	P280: Wear eye protection/face protection. P305 + P351 + P338: IF IN	[1]

EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337 + P313: If eye irritation persists: Get medical advice/attention.

Specific Target Organ Toxicity
May cause respiratory irritation, drowsiness or dizziness, Category 3

P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304 + P340: IF INHALED: Remove [1] person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER or doctor/physician if you feel unwell.

Section 4: Experimental Protocols

Anhydrous **butyl ethyl ether** is a versatile aprotic solvent used in various organic syntheses. Its anhydrous nature is particularly crucial in reactions involving organometallic reagents, such as Grignard reagents.

Protocol: Grignard Reagent Formation and Reaction

Objective: To prepare a Grignard reagent using anhydrous **butyl ethyl ether** as a solvent and subsequently react it with a carbonyl compound.

Materials:

- Magnesium turnings
- Alkyl or aryl halide (e.g., bromobenzene)
- Anhydrous **butyl ethyl ether**
- Carbonyl compound (e.g., benzophenone)
- Iodine crystal (for initiation, if necessary)
- Round-bottom flask with a reflux condenser and a dropping funnel (all glassware must be oven-dried)
- Stirring apparatus
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Apparatus Setup: Assemble the oven-dried glassware under an inert atmosphere. Place the magnesium turnings in the round-bottom flask.
- Initiation: Add a small crystal of iodine to the flask to activate the magnesium surface.
- Reagent Addition: Dissolve the alkyl or aryl halide in anhydrous **butyl ethyl ether** in the dropping funnel. Add a small portion of this solution to the magnesium turnings.
- Reaction Initiation: The reaction is typically initiated by gentle heating or sonication. An exothermic reaction, indicated by the boiling of the ether and the disappearance of the iodine color, signifies the formation of the Grignard reagent.
- Grignard Reagent Formation: Once the reaction has started, add the remaining halide solution dropwise at a rate that maintains a gentle reflux.
- Reaction with Carbonyl Compound: After the Grignard reagent has formed (the solution will appear cloudy and grey), cool the flask in an ice bath. Dissolve the carbonyl compound in anhydrous **butyl ethyl ether** and add it dropwise to the Grignard reagent with vigorous stirring.

- Quenching: After the addition is complete, quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Workup: Extract the product with an organic solvent, wash the organic layer with brine, dry it over an anhydrous salt (e.g., magnesium sulfate), and concentrate it under reduced pressure.
- Purification: Purify the product by recrystallization or column chromatography.

Protocol: Williamson Ether Synthesis

Objective: To synthesize an unsymmetrical ether using an alkoxide and an alkyl halide with anhydrous **butyl ethyl ether** as a solvent.

Materials:

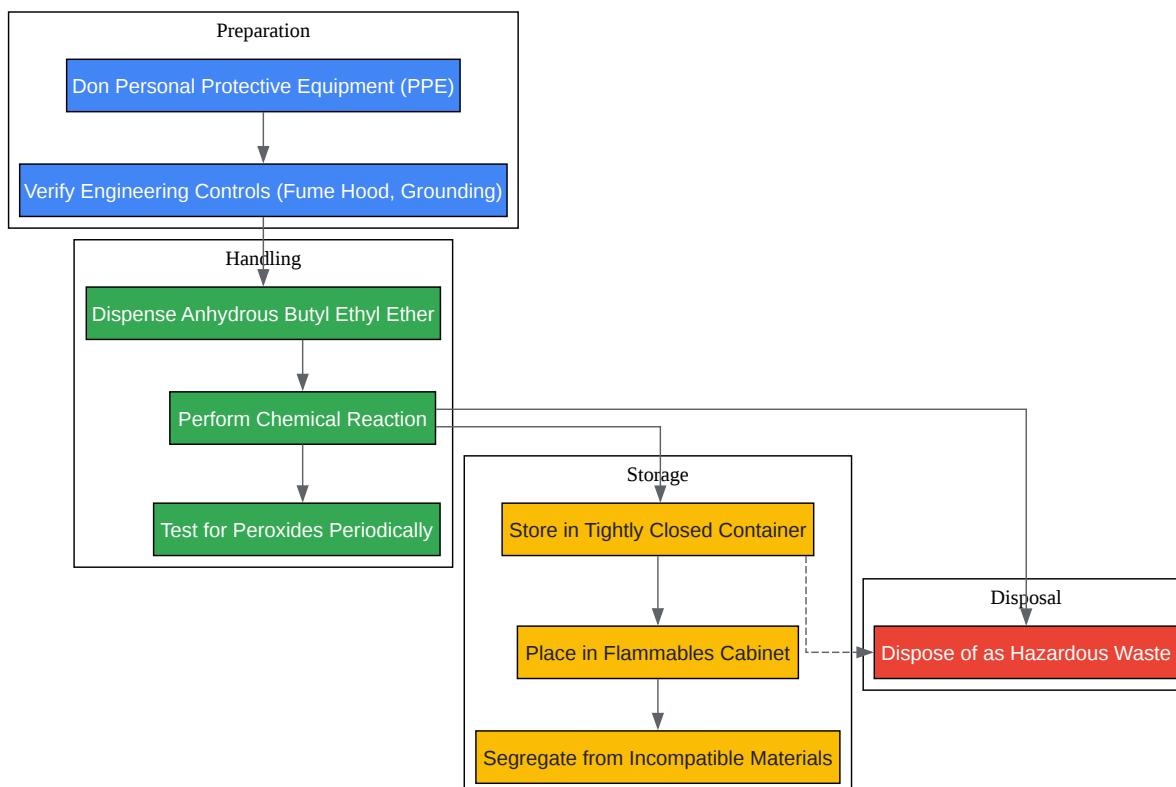
- Alcohol (e.g., tert-butanol)
- Strong base (e.g., sodium hydride)
- Alkyl halide (e.g., ethyl iodide)
- Anhydrous **butyl ethyl ether**
- Round-bottom flask with a reflux condenser
- Stirring apparatus
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

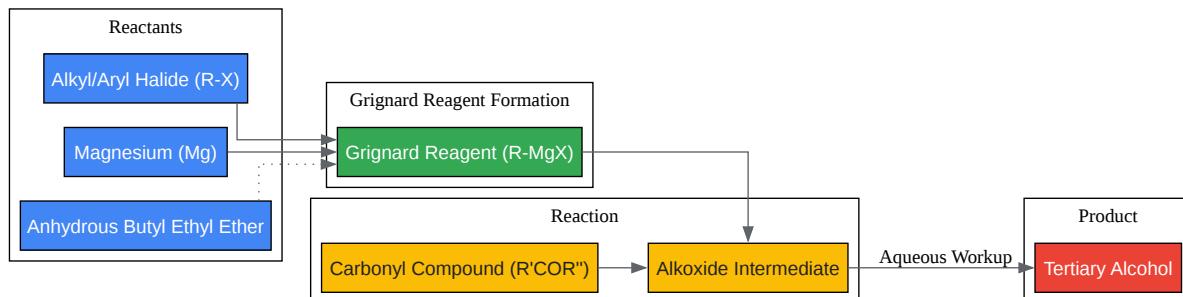
- Alkoxide Formation: In a round-bottom flask under an inert atmosphere, dissolve the alcohol in anhydrous **butyl ethyl ether**. Carefully add the strong base portion-wise to the solution. The evolution of hydrogen gas indicates the formation of the alkoxide.
- Alkyl Halide Addition: Once the alkoxide formation is complete, add the alkyl halide dropwise to the reaction mixture.

- Reaction: Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature and quench it by carefully adding water.
- Extraction: Extract the product with an organic solvent. Wash the organic layer with water and brine, dry it over an anhydrous salt, and concentrate it under reduced pressure.
- Purification: Purify the resulting ether by distillation or column chromatography.

Section 5: Visualizations

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Caption: Workflow for safe handling and storage of anhydrous **butyl ethyl ether**.



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Caption: Signaling pathway for a Grignard reaction using anhydrous **butyl ethyl ether**.

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